

# An In-depth Technical Guide to the Biosynthesis of Zincophorin in Bacteria

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## Compound of Interest

Compound Name: **Zincophorin**

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This technical guide provides a comprehensive overview of the biosynthesis of **zincophorin**, a polyketide antibiotic produced by *Streptomyces griseus*. The document details the genetic basis of **zincophorin** production, the enzymatic pathway, and relevant experimental protocols for its study. Quantitative data are presented in tabular format for clarity, and key pathways and workflows are visualized using Graphviz diagrams.

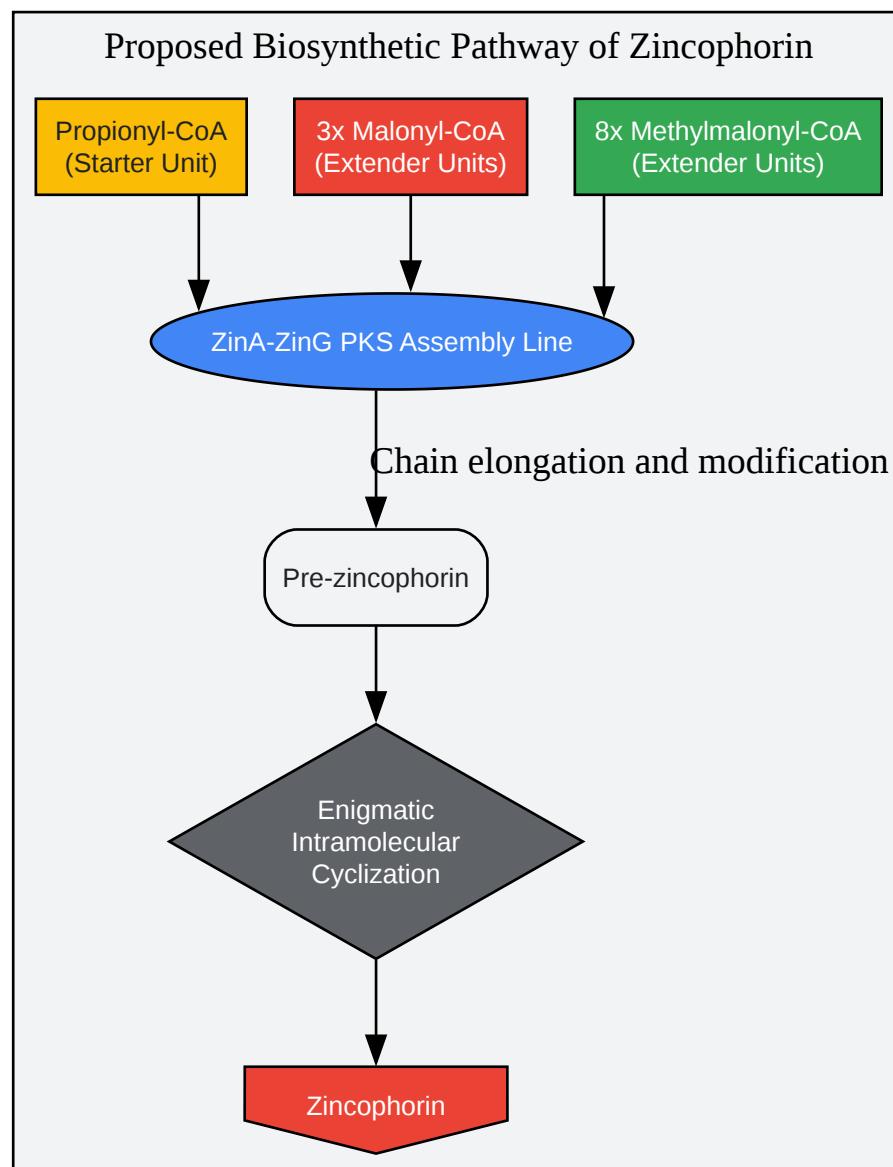
## Introduction to Zincophorin

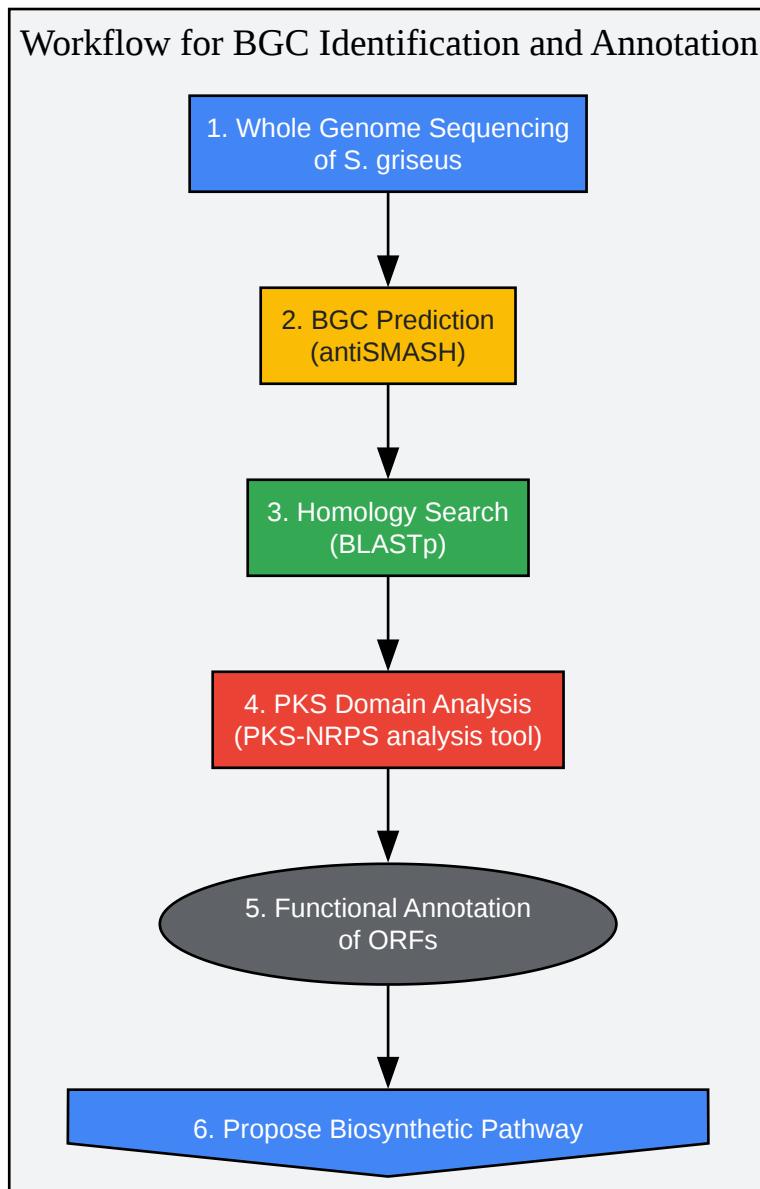
**Zincophorin** is a polyketide ionophore antibiotic discovered in 1984 from *Streptomyces griseus*.<sup>[1]</sup> It exhibits potent activity against Gram-positive bacteria, including pathogenic species such as *Clostridium perfringens* and *Streptococcus pneumoniae*.<sup>[1]</sup> The antibiotic and cytotoxic effects of **zincophorin** are associated with its carboxylic acid group, and esterification of this group abolishes its biological activity.<sup>[1]</sup> The complex structure of **zincophorin** has also made it a target for total synthesis.

## The Zincophorin Biosynthetic Gene Cluster

The genetic blueprint for **zincophorin** biosynthesis is located within a 73.5 kbp contiguous stretch of DNA on the chromosome of *Streptomyces griseus* HKI 0741.<sup>[1]</sup> This biosynthetic gene cluster (BGC) contains 13 open reading frames (ORFs) that encode the enzymes and regulatory proteins required for **zincophorin** production. The core of this BGC is a set of seven polyketide synthase (PKS) genes, designated zinA through zinG.<sup>[1]</sup>

The organization of the **zincophorin** BGC is depicted below:





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## References

- 1. A guide to genome mining and genetic manipulation of biosynthetic gene clusters in *Streptomyces* [jmicrobiol.or.kr]
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